

# SulfoxFluor: A Comprehensive Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: SulfoxFluor

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**SulfoxFluor** (4-Chloro-N-[(4-methylphenyl)sulfonyl]-benzenesulfonimidoyl fluoride) is a versatile and increasingly popular deoxyfluorination reagent in modern organic synthesis.<sup>[1][2]</sup> Its stability, ease of handling compared to other fluorinating agents, and high selectivity make it a valuable tool in the synthesis of complex molecules, particularly in the pharmaceutical industry.<sup>[1][2][3][4]</sup> This guide provides an in-depth overview of the safety precautions, handling procedures, and key applications of **SulfoxFluor** to ensure its safe and effective use in the laboratory.

## Core Safety and Hazard Information

While **SulfoxFluor** is considered more user-friendly than many traditional deoxyfluorination reagents, it is a hazardous chemical and must be handled with appropriate precautions.<sup>[1]</sup> The primary hazards associated with **SulfoxFluor** are skin irritation, serious eye damage, and respiratory irritation.<sup>[5]</sup> It is also harmful if swallowed and may cause long-lasting harmful effects to aquatic life.<sup>[5]</sup>

Table 1: GHS Hazard and Precautionary Statements<sup>[5]</sup>

Category	Code	Statement
Hazard	H302	Harmful if swallowed.
H315		Causes skin irritation.
H318		Causes serious eye damage.
H335		May cause respiratory irritation.
H413		May cause long lasting harmful effects to aquatic life.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264		Wash hands thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P273		Avoid release to the environment.
P280		Wear protective gloves/protective clothing and eye/face protection.
P301+P312		IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352		IF ON SKIN: Wash with plenty of water.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if

present and easy to do.

Continue rinsing.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **SulfoxFluor** is crucial for its safe storage and handling.

Table 2: Physical and Chemical Properties of **SulfoxFluor**

Property	Value	Reference
CAS Number	2143892-50-4	<a href="#">[5]</a>
Molecular Formula	C13H11ClFNO3S2	<a href="#">[1]</a>
Molecular Weight	346.99 g/mol	<a href="#">[1]</a>
Appearance	White solid	<a href="#">[1]</a>
Melting Point	110–112 °C	<a href="#">[1]</a>
Solubility	Insoluble in water; soluble in organic solvents.	<a href="#">[1]</a>
Stability	Stable under recommended storage conditions. Sensitive to moisture.	<a href="#">[5]</a>

## Handling and Storage Protocols

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel and the integrity of the reagent.

### 3.1. Personal Protective Equipment (PPE)

When handling **SulfoxFluor**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[\[5\]](#)

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[5]
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes.[5]
- Respiratory Protection: Use in a well-ventilated fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.[5][6]

### 3.2. Safe Handling Practices

- Always handle **SulfoxFluor** in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid inhalation of dust or fumes.[5]
- Keep away from heat, sparks, open flames, and hot surfaces.[5]
- Take precautionary measures against static discharge.[5]
- Do not eat, drink, or smoke in areas where **SulfoxFluor** is handled.[5]
- Wash hands thoroughly after handling.[5]

### 3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][5]
- Keep away from moisture, as it can hydrolyze the reagent.[7]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.  
[1][5]

## Experimental Protocols: Deoxyfluorination and Deoxyazidation

**SulfoxFluor** is a highly effective reagent for the deoxyfluorination of a broad range of alcohols, including primary, secondary, and tertiary alcohols, with high selectivity and tolerance for various functional groups.[1][2] It is also used in deoxyazidation reactions.[4][8]

#### 4.1. General Experimental Workflow for Deoxyfluorination

The following diagram illustrates a typical workflow for a deoxyfluorination reaction using **SulfoxFluor**.



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Caption: General workflow for a deoxyfluorination reaction using **SulfoxFluor**.

#### 4.2. Detailed Method for Deoxyfluorination of a Primary Alcohol

The following protocol is a representative example for the deoxyfluorination of a primary alcohol. Researchers should optimize conditions for their specific substrate.

- To a flame-dried round-bottom flask under an inert atmosphere (N<sub>2</sub> or Ar), add the primary alcohol (1.0 equiv) and anhydrous toluene (0.1 M).
- Add **SulfoxFluor** (1.2 equiv) to the solution.
- Add 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (1.5 equiv) dropwise to the stirring solution at room temperature.
- Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, quench the reaction by the addition of a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate) three times.

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired alkyl fluoride.

## Spill, First Aid, and Disposal Procedures

### 5.1. Spill Response

- In case of a spill, evacuate the area and ensure adequate ventilation.[\[5\]](#)
- Wear appropriate PPE, including respiratory protection.[\[5\]](#)
- Avoid generating dust.[\[9\]](#)
- Carefully sweep up the solid material and place it in a sealed container for disposal.[\[9\]](#)
- Clean the spill area thoroughly with soap and water.[\[9\]](#)

### 5.2. First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[\[5\]](#)
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water.[\[5\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[\[5\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)

### 5.3. Quenching and Disposal

Unused or waste **SulfoxFluor** must be quenched before disposal. The following diagram illustrates a safe quenching procedure.



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Caption: A general workflow for the safe quenching of **SulfoxFluor**.

#### Detailed Quenching Protocol:

- In a fume hood, place the flask containing the **SulfoxFluor** to be quenched in an ice bath.
- Establish an inert atmosphere over the mixture.
- Slowly and carefully add a less reactive alcohol, such as isopropanol, to the stirred mixture. [\[10\]](#)
- After the initial vigorous reaction subsides, a 1:1 mixture of isopropanol and water can be slowly added, followed by the cautious dropwise addition of water. [\[10\]](#)
- Once the quenching is complete (no further gas evolution), the solution should be neutralized with a weak acid.
- The resulting mixture should be disposed of as hazardous waste in accordance with local, state, and federal regulations.

By adhering to the safety precautions and experimental guidelines outlined in this document, researchers can safely and effectively utilize **SulfoxFluor** in their synthetic endeavors.

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## References

- 1. researchgate.net [researchgate.net]
- 2. SulfoxFluor - Enamine [enamine.net]
- 3. SulfoxFluor|CAS 2143892-50-4|DC Chemicals [dcchemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. SulfoxFluor-enabled deoxyazidation of alcohols with NaN<sub>3</sub> - PMC [pmc.ncbi.nlm.nih.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. chemistry.nd.edu [chemistry.nd.edu]
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